

An In-depth Technical Guide to Amino-PEG12-CH₂COOH

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Compound of Interest

Compound Name: Amino-PEG12-CH₂COOH

Cat. No.: B15143134

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This guide provides detailed information on the physicochemical properties and biochemical applications of **Amino-PEG12-CH₂COOH**, a heterobifunctional polyethylene glycol (PEG) linker. Designed for researchers, scientists, and professionals in the field of drug development, this document outlines the molecule's core data, its role in targeted protein degradation, and a generalized experimental workflow for its application.

Core Molecular Data

Amino-PEG12-CH₂COOH is a chemical compound frequently utilized as a linker in the synthesis of more complex molecules, particularly in the field of bioconjugation and pharmaceutical development. Its structure features a terminal primary amine group and a terminal carboxylic acid group, separated by a 12-unit polyethylene glycol chain. This composition provides water solubility and a flexible spacer arm, which are advantageous in various biological applications.

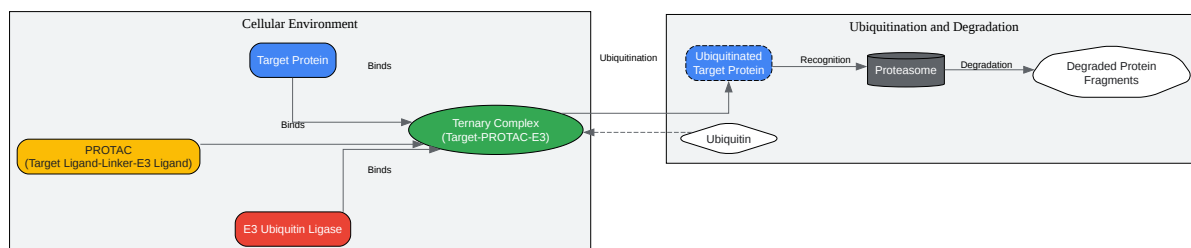
The fundamental physicochemical properties of **Amino-PEG12-CH₂COOH** are summarized in the table below.

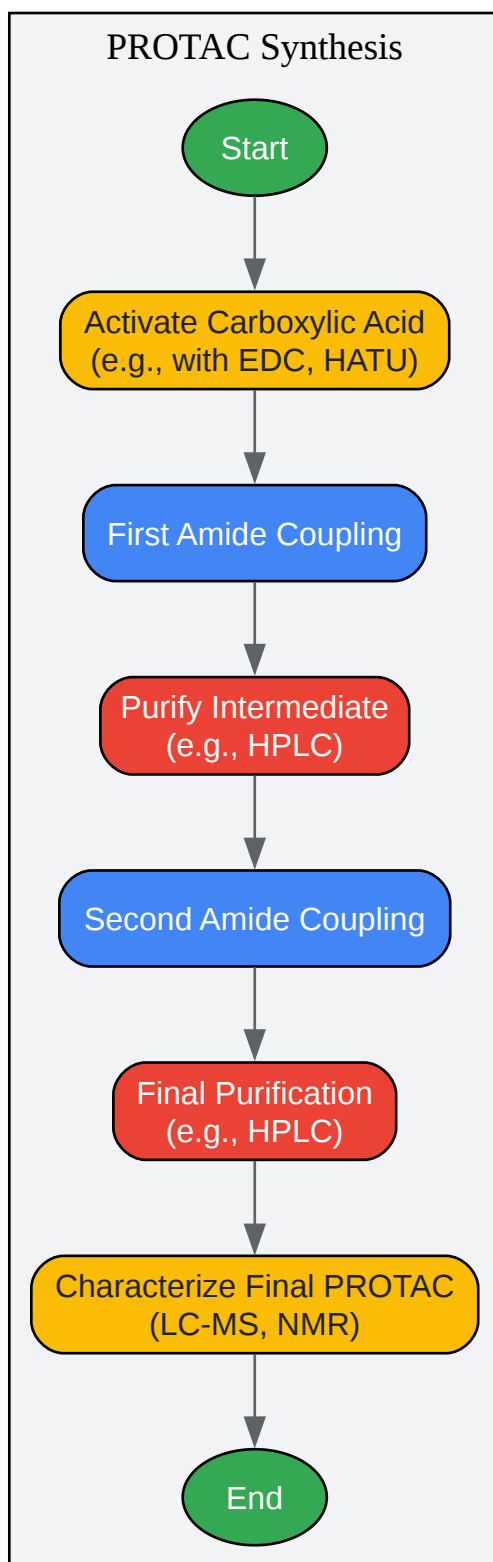
Property	Value	Reference
Molecular Formula	C ₂₆ H ₅₃ NO ₁₄	[1][2][3]
Molecular Weight	603.7 g/mol	[1][2][3]

Application in Proteolysis Targeting Chimeras (PROTACs)

A primary application of **Amino-PEG12-CH₂COOH** is in the construction of Proteolysis Targeting Chimeras (PROTACs). PROTACs are heterobifunctional molecules that facilitate the degradation of specific target proteins by hijacking the cell's own ubiquitin-proteasome system. **Amino-PEG12-CH₂COOH** serves as the linker component that connects a ligand for the target protein to a ligand for an E3 ubiquitin ligase.^{[2][3]}

The mechanism of action for a PROTAC utilizing a PEG linker such as **Amino-PEG12-CH₂COOH** is a sequential process that leads to the selective removal of a target protein. The key steps are the formation of a ternary complex, ubiquitination of the target protein, and subsequent degradation by the proteasome.





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